Operational Guide: Safe Disposal of 1-Isopropoxy-2-propanol[1][2][3]

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Compound of Interest

Compound Name:	*1-Isopropoxy-2-propanol*
CAS No.:	*3944-36-3*
Cat. No.:	*B1605520*

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Executive Summary

1-Isopropoxy-2-propanol (Propylene glycol monoisopropyl ether) presents a dual-hazard profile during disposal: it is a Type II Combustible Liquid and a Class B Peroxide Former.[1][2][3] While often viewed merely as a routine organic solvent, its ether linkage creates a latent risk of explosive peroxide accumulation if stored improperly or aged.

This guide moves beyond generic "solvent disposal" advice, providing a self-validating protocol to determine whether the chemical is suitable for standard fuel blending or requires high-hazard stabilization.[1]

Chemical Characterization Table

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Property	Value	Operational Implication
CAS Number	3944-36-3	Unique identifier for waste manifests.[1][2][3]
Flash Point	~42°C - 48°C (107°F - 118°F)	RCRA D001 (Ignitable). Must be stored in flammables cabinet.[1][2][3]
Boiling Point	~140°C	Low volatility reduces inhalation risk compared to diethyl ether, but increases residue risk.[1][2][3]
Water Solubility	Soluble	Do NOT pour down drains. High mobility in water systems.[1][2][3]
Peroxide Class	Class B (Hazard on Concentration)	CRITICAL: Must test for peroxides before distillation or disposal if aged >12 months.[1][2][3]
Specific Gravity	~0.88 g/mL	Lighter than water; will float during aqueous spills.[1][2][3]

Part 1: Pre-Disposal Assessment (The Self-Validating System)[1][3]

Before moving any container to the waste stream, you must validate its stability. Blindly bulking ether-based solvents is a leading cause of waste-stream fires.[1][3]

Step 1: The Age & Stability Check

Causality: The ether oxygen atom stabilizes free radicals, allowing atmospheric oxygen to slowly form hydroperoxides at the alpha-carbon position. These peroxides can detonate if concentrated (e.g., via evaporation in a waste drum).

Protocol:

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- Check the Label: If the container is >12 months old or the expiration date has passed, STOP.
- Visual Inspection: Look for crystal formation around the cap or in the liquid.
  - Crystals present?Do not touch. Contact EHS/Bomb Squad immediately.
  - No crystals? Proceed to testing.[4][5]
- Peroxide Test: Use a semi-quantitative peroxide test strip (e.g., Quantofix).
  - < 20 ppm: Safe for routine bulking/disposal.
  - 20 - 100 ppm: Must be treated/reduced before disposal (see Stabilization below).[1]
  - > 100 ppm: High Hazard. Label as "Peroxidized Waste" and request specific reactive waste pickup.

Step 2: Segregation Logic

Incompatibility: Never mix **1-Isopropoxy-2-propanol** with:

- Strong Oxidizers (Nitric acid, Perchlorates): Immediate fire/explosion risk.
- Acid Chlorides: Vigorous exothermic reaction.

Part 2: Disposal Workflows

Workflow A: Routine Waste (Fuel Blending)

For stable solvent (Peroxides <20 ppm) generated from HPLC, cleaning, or synthesis.[2]

- Container Selection: Use HDPE or Steel (lined) drums. Ensure the container is grounded during transfer to prevent static discharge (Flash point is 42°C, susceptible to static ignition).
- Bulking: Pour waste into the "Non-Halogenated Organic Solvents" stream.
- Labeling:
  - Primary Constituent: **1-Isopropoxy-2-propanol**.[1][2][3]

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- Hazards: Flammable, Irritant.[6][7]
- RCRA Code: D001.[8][9][10][11]

- Final Fate: High-BTU incineration (Fuel Blending) at a TSDF (Treatment, Storage, and Disposal Facility).

Workflow B: Spill Cleanup (Emergency)

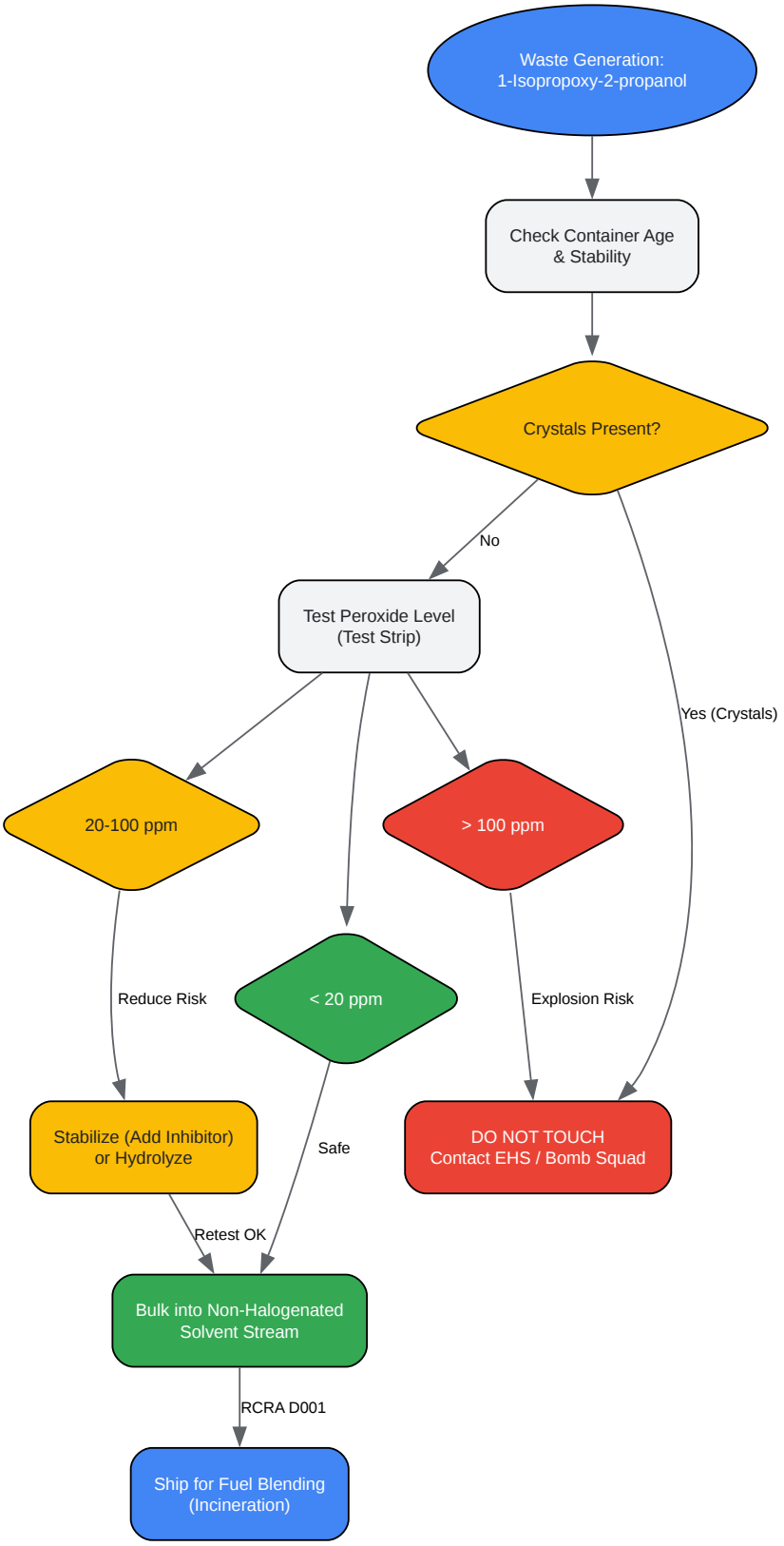
For spills > 1 Liter.

- Isolate: Remove all ignition sources immediately.
- Absorb: Use inert absorbents (Vermiculite, Diatomaceous Earth, or Universal Polypropylene pads).
  - Why? Do not use paper towels or sawdust. The high surface area of combustible organic fibers mixed with a flammable solvent increases fire risk.
- Collect: Scoop absorbed material into a spark-proof container (black conductive plastic or metal pail).
- Disposal: Label as "Solvent Contaminated Debris (D001)."

Part 3: Decision Logic Visualization

The following diagram illustrates the critical decision-making process to ensure safety and compliance.

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Figure 1: Critical decision tree for the disposal of ether-based solvents.[1] Note the mandatory peroxide check for aged containers.

Part 4: Regulatory Framework (RCRA Compliance)

In the United States, **1-Isopropoxy-2-propanol** is regulated under the Resource Conservation and Recovery Act (RCRA).[1]

- Hazardous Waste Code: D001 (Ignitable)
  - Definition: Liquid with a flash point < 60°C (140°F).[11][12]
  - Requirement: Must be treated by incineration or fuel recovery. Landfilling liquid D001 waste is prohibited.
- Satellite Accumulation Areas (SAA):
  - Keep containers closed unless adding waste (EPA 40 CFR 262.15).
  - "Closed" means vapor-tight.[1] A funnel left in an open drum is a violation and a fire hazard.

Stabilization Protocol (For 20-100 ppm Peroxides)

If you detect moderate peroxides, you may stabilize the waste if your facility safety protocols permit:

- Add a reducing agent (e.g., Ferrous Sulfate or Sodium Metabisulfite solution) to the solvent.
- Agitate gently.
- Retest after 1 hour. If < 20 ppm, proceed to bulking.

References

- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 7906, **1-Isopropoxy-2-propanol**.[1][2][3] Retrieved from [Link][3]

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- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes (D001 Ignitability). Retrieved from [Link]
- Occupational Safety and Health Administration (OSHA). (2023). Hazard Communication Standard: Safety Data Sheets. Retrieved from [Link][3]

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Sources

- 1. Peroxide Forming Chemicals | Environmental Health & Safety (EHS) [ehs.utexas.edu]
- 2. EPA Hazardous Waste Codes | Environmental Safety, Sustainability and Risk [essr.umd.edu]
- 3. Waste Code [rcrainfo.epa.gov]
- 4. ehs.tcu.edu [ehs.tcu.edu]
- 5. 过氧化物形成溶剂 [sigmaaldrich.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. labbox.es [labbox.es]
- 8. epa.gov [epa.gov]
- 9. my.alfred.edu [my.alfred.edu]
- 10. danielstraining.com [danielstraining.com]
- 11. republicservices.com [republicservices.com]
- 12. EPA Final Rule: Modernizing RCRA Ignitable Hazardous Waste Determinations — KERAMIDA Inc. [keramida.com]
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